

# Miliacin: Chemical Profile and Biological Activities

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## Compound Focus: Miliacin

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**Miliacin** is a rare triterpene and the main triterpenoid found in millet seeds and millet oil [1] [2]. The table below summarizes its core biological activities.

Biological Activity	Observed Effect	Research Context
Hair Growth Promotion	Stimulates keratinocyte proliferation; reduces telogen density; increases anagen density [3] [4]	Human hair bulb cells; clinical trials for telogen effluvium
Anti-inflammatory	Reduces inflammatory cytokines (e.g., IL-6, TNF $\alpha$ ) [4]	Human immortalized dermal papilla cells (iDPCs)
Antioxidant	Increases mRNA levels of antioxidant enzymes (catalase, SOD1) [4]	Human immortalized dermal papilla cells (iDPCs)
Regenerative & Protective	Promotes healing of trophic ulcers; protects against drug-induced organ toxicity [5]	Animal studies (rats)
Growth Stimulation	Improves weight gain and food digestibility in cattle [5]	Livestock studies

## Detailed Experimental Protocols

For researchers looking to replicate or build upon existing work, here are the methodologies from key studies.

## In Vitro Protocol: Assessing Effects on Human Dermal Papilla Cells

This protocol is based on a 2023 study that investigated the effects of a millet and wheat extract complex (MWC) on human immortalized dermal papilla cells (iDPCs) [4].

- **Cell Culture:** Human iDPCs were cultured in Dulbecco's Modified Eagle Medium (DMEM) supplemented with 10% fetal bovine serum (FBS) at 37°C and 5% CO<sub>2</sub> [4].
- **Treatment:** Cells were treated with the MWC at concentrations of 60, 120, and 240 µg/mL. Sunflower oil (SFO), used as an excipient in the MWC, was tested at 240 µg/mL as a control [4].
- **Viability Assay:** Cell viability was analyzed using a water-soluble tetrazolium salt (WST) assay kit (e.g., EZ-Cytox) according to the manufacturer's instructions [4].
- **Gene Expression Analysis:**
  - **RNA Extraction:** Total RNA was isolated from cells using TRIzol reagent [4].
  - **cDNA Synthesis:** RNA was reverse transcribed into cDNA using a reverse transcriptase like HelixCript Thermo Reverse Transcriptase and an RNase inhibitor [4].
  - **qPCR:** mRNA levels of target genes (e.g., catalase, SOD1, IGF-1, VEGF, FGF7, wnt10b, β-catenin, IL-6, TNFα) were quantified using a kit like TB Green Premix Ex Taq on a real-time PCR system [4].

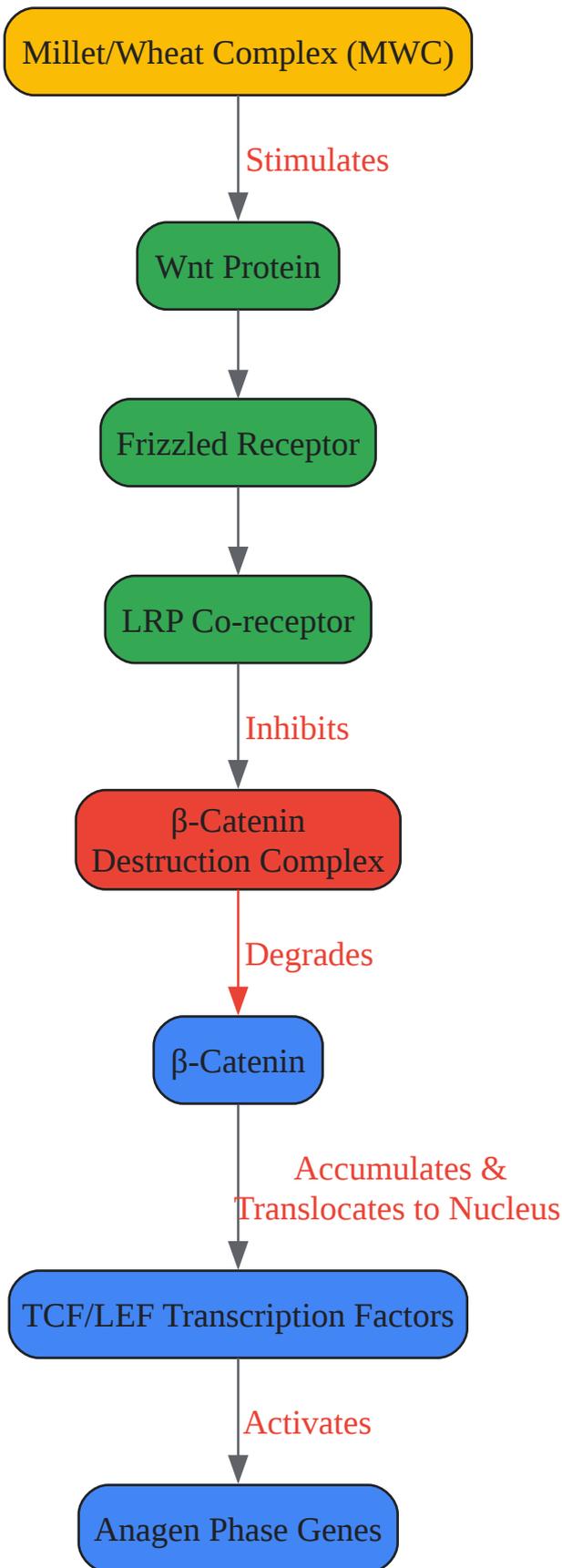
## In Vivo Protocol: Anagen-Synchronized Mouse Model

The same 2023 study used this model to confirm the in vitro findings [4].

- **Animals:** Forty-eight 6-week-old C3H/HeN male mice were acclimated for three days and then grouped based on body weight [4].
- **Treatment:** Mice were administered the MWC orally at doses of 30, 60, and 120 mg/kg, or 120 mg/kg of SFO as a control, for a specified period [4].
- **Hair Cycle Assessment:** The effect on the hair cycle was evaluated by depilating the telogen-phase dorsal skin of the mice to synchronize the hair cycle and induce the anagen phase. The subsequent hair growth was monitored [4].
- **Gene Expression Analysis:** mRNA levels from hair follicles in the dorsal skin were measured during the early and late telogen phases using qPCR, as described in the in vitro protocol [4].

## Mechanism of Action: Wnt/ $\beta$ -Catenin Signaling Pathway

The hair growth-promoting effects of **miliacin** and related extracts are linked to the activation of the Wnt/ $\beta$ -catenin signaling pathway, which is crucial for initiating and maintaining the hair growth (anagen) phase [4]. The diagram below illustrates this mechanism.



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**Miliacin**-containing complexes activate Wnt/ $\beta$ -catenin signaling to promote the anagen hair growth phase.

## Advanced Formulations and Patent Landscape

Research indicates that **miliacin**'s efficacy is significantly enhanced through specific formulations that improve its bioavailability.

- **Encapsulation with Polar Lipids:** A 2020 randomized controlled trial demonstrated that **miliacin** encapsulated by polar lipids (MePL) was more effective than **miliacin** alone in stimulating cell proliferation in the hair bulb and improving telogen effluvium in women. The polar lipids form vesicles that enhance the bioavailability of the active compound [3].
- **Synergistic Compositions:** A patent (US9180135B2) covers compositions combining **miliacin** with sphingolipids (e.g., glucosylceramides from wheat) and/or phospholipids for hair and scalp care. These combinations are designed to work synergistically to improve hair health [6].

## Knowledge Gaps and Research Directions

The existing research points to several areas where further investigation is needed:

- **Human Bioavailability and Metabolism:** Detailed data on the absorption, distribution, metabolism, and excretion of **miliacin** in humans is not available in the searched literature.
- **Direct Molecular Targets:** While **miliacin**'s effects on pathways like Wnt/ $\beta$ -catenin are documented, its direct molecular targets and binding partners remain to be fully elucidated.
- **Long-Term Clinical Efficacy:** More long-term, large-scale clinical studies are needed to confirm its sustained benefits and safety for various hair loss conditions.

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